In-Depth Technical Guide: BI-1230 Toxicology Profile

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Compound of Interest

Compound Name:	*BI-1230*
Cat. No.:	*B10787474*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document summarizes the publicly available information regarding **BI-1230**. As a preclinical chemical probe intended for research purposes, a comprehensive toxicology profile, as would be expected for a clinical drug candidate, is not available in the public domain. The information herein is intended to guide research use and should not be interpreted as a complete safety assessment.

Introduction

BI-1230 is a potent and highly selective inhibitor of the Hepatitis C Virus (HCV) NS3 protease.[1] It is provided by Boehringer Ingelheim through its opnMe portal as a chemical probe for preclinical research.[1] Its primary utility lies in studying the function of the HCV NS3 protease and in the investigation of potential antiviral therapies. Given its status as a research tool, it has not undergone formal regulatory toxicology studies required for human clinical trials.

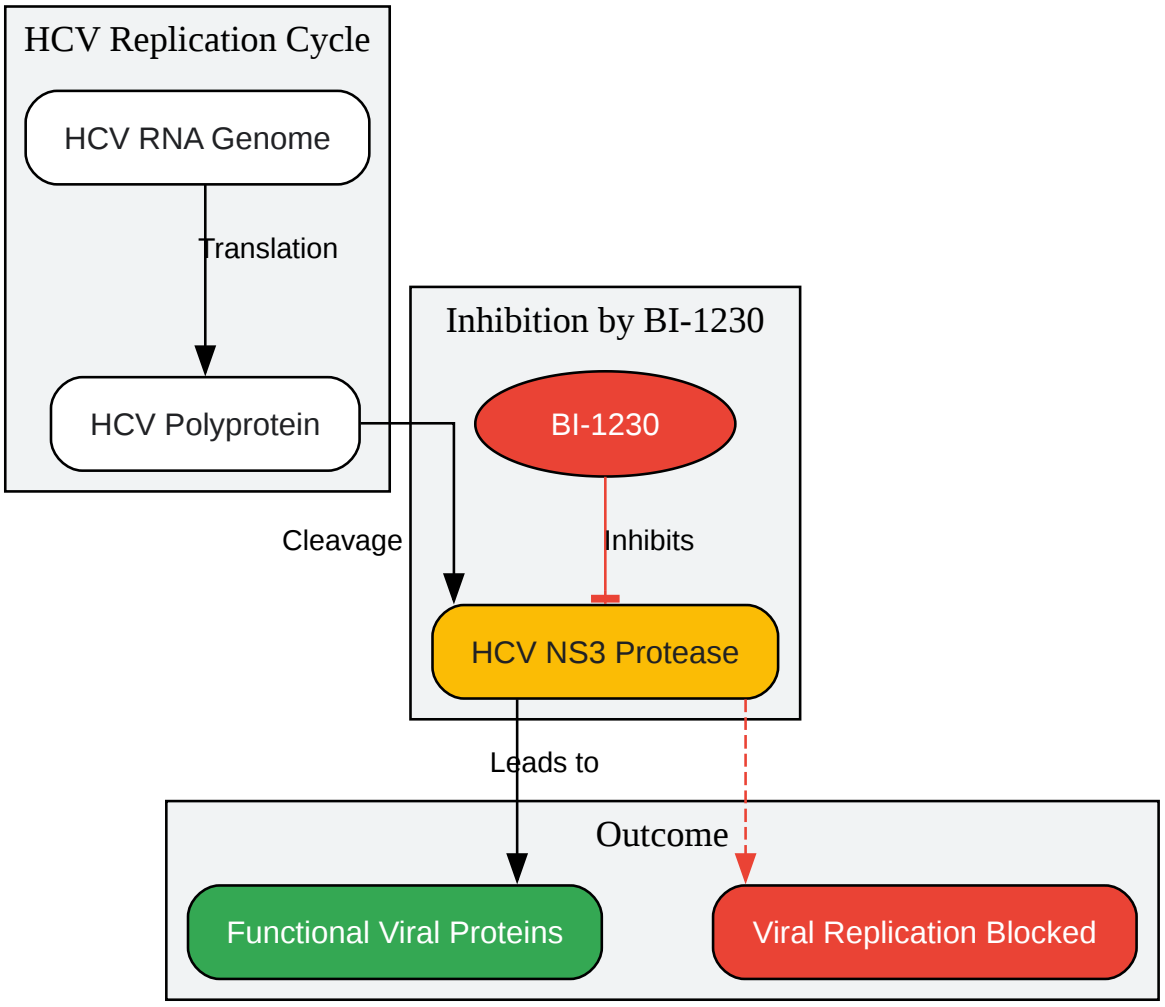
Mechanism of Action

The HCV genome is translated into a single large polyprotein, which must be cleaved by viral and host proteases to yield functional viral proteins essential for replication. The HCV NS3

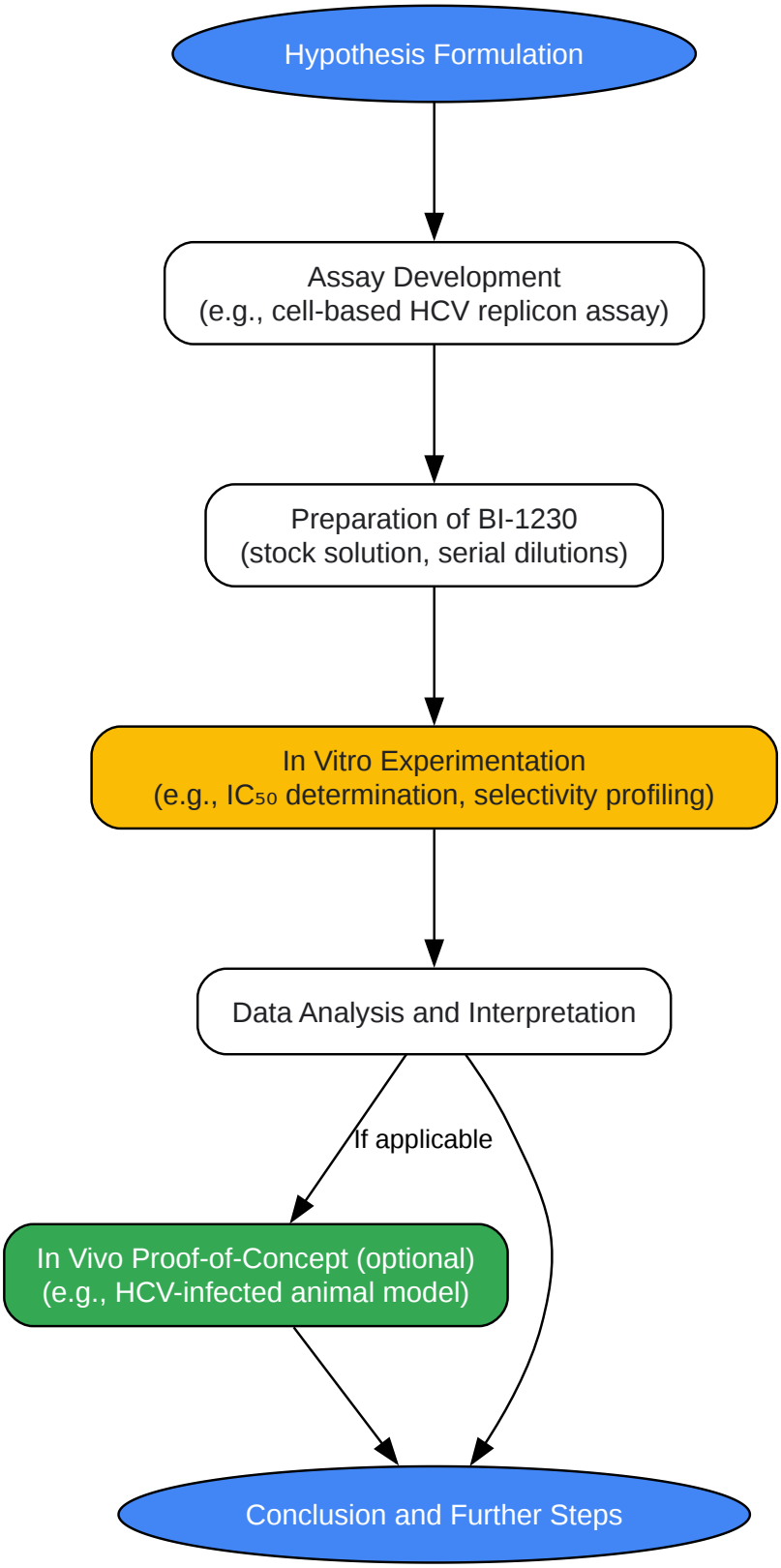
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protease is a viral serine protease responsible for several of these cleavages. **BI-1230** acts as a competitive inhibitor of the NS3 protease, binding to its active site and preventing the processing of the viral polyprotein. This inhibition effectively blocks the viral replication cycle.

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References

- 1. Pardon Our Interruption [opnme.com]
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